

In-Depth Technical Guide: 4-HO-DPHP (CAS: 114527-61-6)

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Compound of Interest

Compound Name: 4-HO-DPHP

Cat. No.: B15547288

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Abstract

4-HO-DPHP, with the IUPAC name (4-hydroxyphenyl) phenyl hydrogen phosphate and CAS number 114527-61-6, is a molecule of growing interest in biomedical research.^[1] This technical guide provides a comprehensive overview of its chemical identity, and synthesizes the currently available information regarding its potential biological activities. While specific experimental data on **4-HO-DPHP** is limited in publicly accessible literature, this document outlines generalizable experimental protocols for investigating its hypothesized anticancer properties and for its analysis as a metabolite of organophosphate esters.

Chemical and Physical Properties

4-HO-DPHP is a phosphate ester. A summary of its key chemical identifiers and properties is provided below.

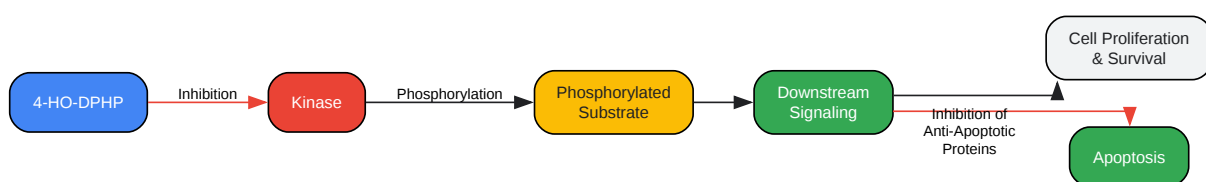
Property	Value	Source
CAS Number	114527-61-6	PubChem[1]
IUPAC Name	(4-hydroxyphenyl) phenyl hydrogen phosphate	PubChem[1]
Molecular Formula	C ₁₂ H ₁₁ O ₅ P	PubChem[1]
Molecular Weight	266.19 g/mol	PubChem[1]
Synonyms	4-Hydroxyphenyl Phenyl Hydrogen Phosphate, 4-Hydroxyphenyl Diphenyl Phosphate	PubChem

Potential Biological Activity and Signaling Pathways

While direct and extensive research on the specific biological activities of **4-HO-DPHP** is not widely published, preliminary information suggests potential roles in oncology and toxicology.

Hypothesized Anticancer Activity

Some sources suggest that **4-HO-DPHP** may possess anticancer properties, potentially acting as a kinase inhibitor and inducing apoptosis in cancer cells. The general mechanism for kinase inhibitor-induced apoptosis often involves the following signaling cascade:



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Caption: Hypothesized kinase inhibition pathway of **4-HO-DPHP**.

Metabolite of Organophosphate Esters

4-HO-DPHP has been identified as a metabolite of certain organophosphate esters, which are widely used as flame retardants and plasticizers. The study of such metabolites is crucial for understanding the toxicology and exposure pathways of the parent compounds.

Experimental Protocols

The following sections detail generalized experimental protocols that can be adapted for the investigation of **4-HO-DPHP**.

In Vitro Kinase Inhibition Assay (Luminescence-Based)

This protocol outlines a method to assess the inhibitory effect of **4-HO-DPHP** on a specific kinase of interest.

Materials:

- Recombinant human kinase
- Kinase-specific substrate
- ATP (Adenosine 5'-triphosphate)
- **4-HO-DPHP** (test compound)
- Kinase Assay Buffer (e.g., 40 mM Tris, pH 7.5, 20 mM MgCl₂, 0.1 mg/mL BSA)
- ADP-Glo™ Kinase Assay Kit (Promega)
- White, opaque 384-well microplates
- Plate reader with luminescence detection capabilities

Procedure:

- **Compound Preparation:** Prepare a stock solution of **4-HO-DPHP** in a suitable solvent (e.g., DMSO). Create a serial dilution of the compound to test a range of concentrations.
- **Kinase Reaction Setup:**

- Add diluted test compound or control (DMSO vehicle) to the wells of a 384-well plate.
- Add a solution containing the kinase and its substrate in kinase buffer.
- Initiate the reaction by adding ATP solution. The final ATP concentration should be at or near the K_m for the enzyme.
- Incubation: Incubate the reaction plate at room temperature for a predetermined time (e.g., 60 minutes).
- Termination and ADP Detection:
 - Add ADP-Glo™ Reagent to stop the kinase reaction and deplete any remaining ATP.
 - Incubate at room temperature for 40 minutes.
- Luminescence Generation: Add Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal. Incubate for 30 minutes.
- Data Acquisition: Measure the luminescence of each well using a plate reader.
- Data Analysis: Calculate the percentage of kinase inhibition for each compound concentration relative to the control. Determine the IC_{50} value.

Apoptosis Induction Assay (Flow Cytometry)

This protocol describes how to evaluate the ability of **4-HO-DPHP** to induce apoptosis in a cancer cell line.

Materials:

- Cancer cell line of interest
- Cell culture medium and supplements
- **4-HO-DPHP**
- Annexin V-FITC Apoptosis Detection Kit

- Propidium Iodide (PI)
- Flow cytometer

Procedure:

- Cell Culture and Treatment:
 - Culture cancer cells to a suitable confluency.
 - Treat the cells with varying concentrations of **4-HO-DPHP** for different time points (e.g., 24, 48, 72 hours). Include an untreated control.
- Cell Harvesting and Staining:
 - Harvest the cells by trypsinization and wash with cold PBS.
 - Resuspend the cells in Annexin V binding buffer.
 - Add Annexin V-FITC and PI to the cell suspension and incubate in the dark.
- Flow Cytometry Analysis:
 - Analyze the stained cells using a flow cytometer.
 - Quantify the percentage of cells in different populations: viable (Annexin V- and PI-), early apoptotic (Annexin V+ and PI-), late apoptotic/necrotic (Annexin V+ and PI+), and necrotic (Annexin V- and PI+).

Quantification of 4-HO-DPHP in Biological Samples (LC-MS/MS)

This protocol provides a general framework for the analysis of **4-HO-DPHP** in biological matrices like plasma or urine.

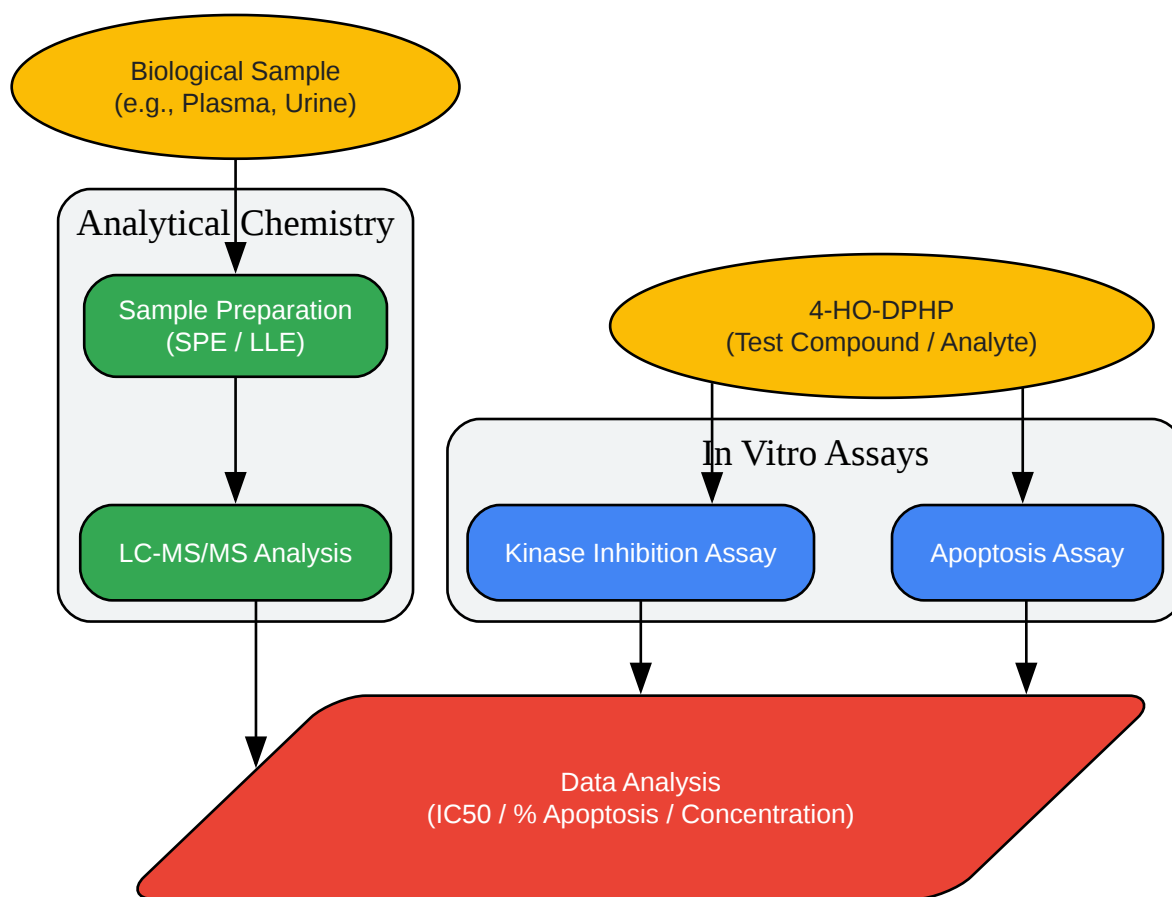
Materials:

- Biological matrix (e.g., plasma, urine)

- **4-HO-DPHP** analytical standard
- Internal standard (e.g., a stable isotope-labeled analog)
- Solvents for extraction and mobile phase (e.g., acetonitrile, methanol, formic acid)
- Solid-phase extraction (SPE) cartridges or liquid-liquid extraction reagents
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Spike the biological sample with the internal standard.
 - Perform sample clean-up and extraction using either SPE or liquid-liquid extraction to remove interfering matrix components.
 - Evaporate the extract to dryness and reconstitute in the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Separate the analyte from other components using a suitable C18 column and a gradient elution program.
 - Detect and quantify **4-HO-DPHP** using tandem mass spectrometry in multiple reaction monitoring (MRM) mode.
- Data Analysis:
 - Construct a calibration curve using the analytical standards.
 - Determine the concentration of **4-HO-DPHP** in the biological samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.



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Caption: General experimental workflow for **4-HO-DPHP** research.

Conclusion

4-HO-DPHP is an emerging compound with potential applications in cancer research and as a biomarker for organophosphate ester exposure. The information presented in this guide, including its chemical properties and generalized experimental protocols, is intended to serve as a foundational resource for scientists and researchers. Further dedicated studies are necessary to fully elucidate the specific biological mechanisms of action, signaling pathways, and toxicological profile of **4-HO-DPHP**.

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References

- [1. 4-Hydroxyphenyl phenyl phosphate | C12H10O5P- | CID 21410666 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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